

Application Notes and Protocols for Uniconazole in Fruit Tree Growth Management

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Uniconazole

Cat. No.: B1683454

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Audience: Researchers, scientists, and drug development professionals.

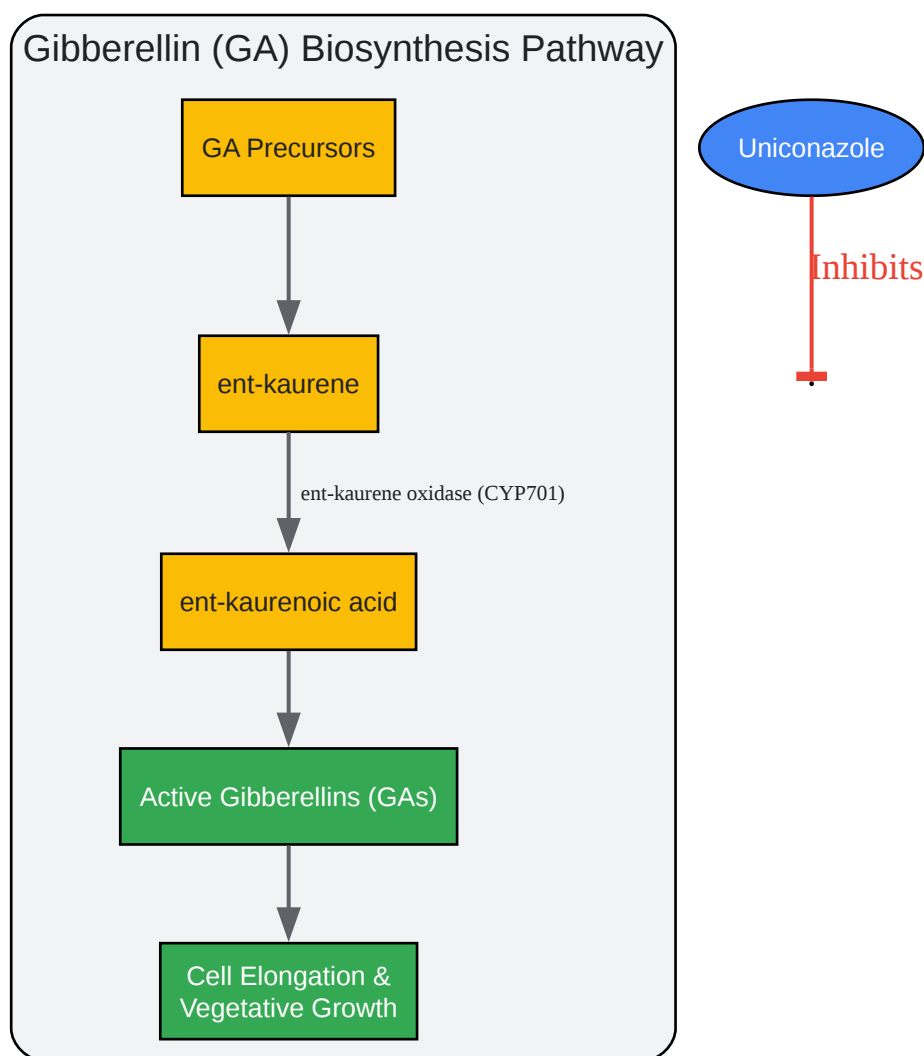
Introduction: **Uniconazole** is a triazole-based plant growth regulator that functions primarily as a potent inhibitor of gibberellin (GA) biosynthesis.[1][2][3] This mechanism allows for effective control of vegetative growth, leading to more compact and robust plants.[1] In fruit tree management, **uniconazole** is utilized to suppress excessive shoot elongation, manage canopy size, enhance flowering, and improve fruit quality and yield.[1][4][5] Its activity is noted to be 6-10 times higher than the related compound, paclobutrazol, but it has a lower residual amount in the soil.[6] **Uniconazole** can be absorbed by the plant through its seeds, roots, stems, and leaves and is transported via the xylem to meristematic regions where it exerts its effects.[6]

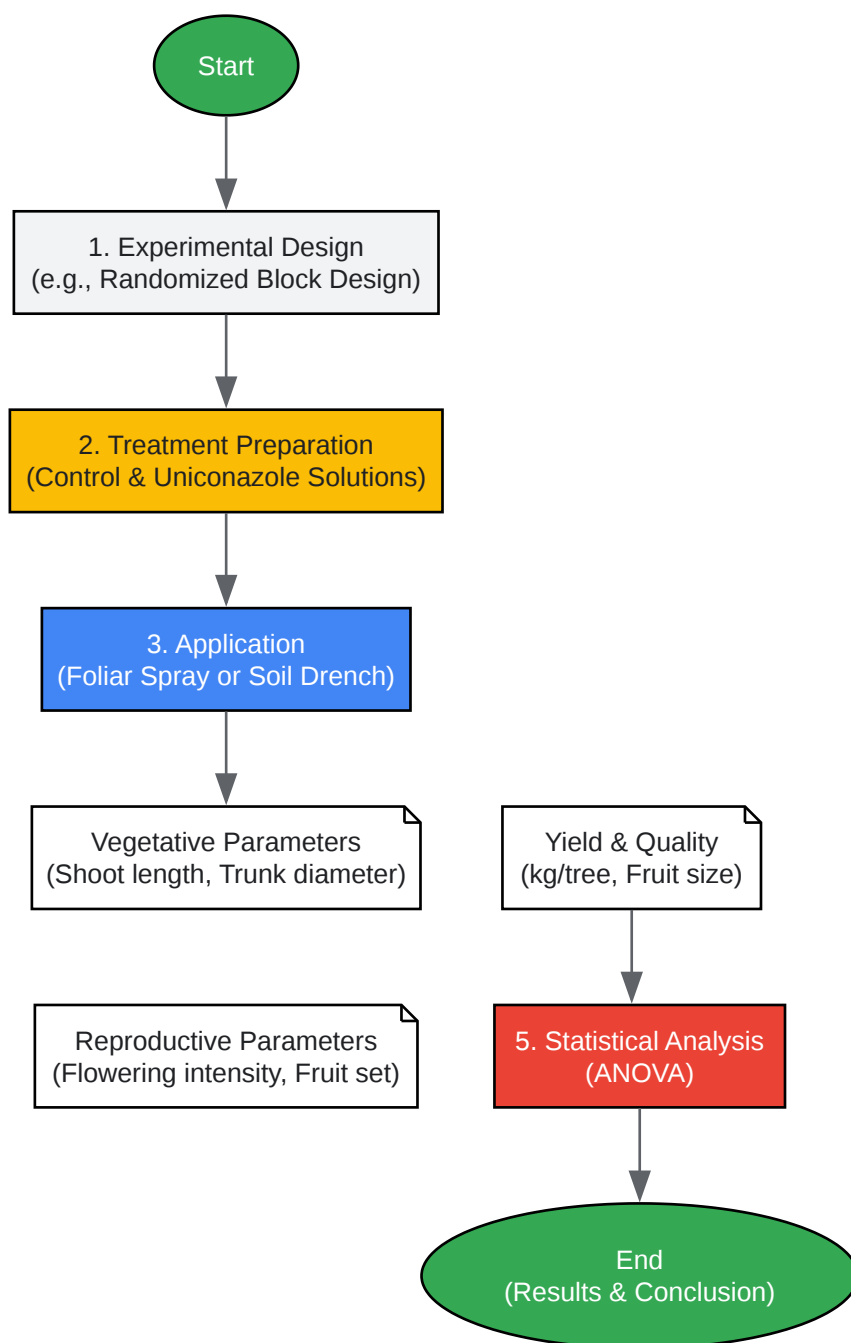
Mechanism of Action

Uniconazole's primary mode of action is the inhibition of gibberellin biosynthesis by blocking the enzyme ent-kaurene oxidase (CYP701), a cytochrome P450 monooxygenase.[7][8] This enzyme catalyzes a critical step in the GA synthesis pathway. By inhibiting this step, **uniconazole** effectively reduces the levels of active gibberellins in the plant, which are responsible for promoting cell elongation.[6][9][10] This leads to a reduction in internode length and overall shoot growth.[6][11]

Beyond its impact on gibberellins, **uniconazole** has also been shown to be a potent inhibitor of abscisic acid (ABA) catabolism.[12] It specifically inhibits ABA 8'-hydroxylase (CYP707A), the primary enzyme responsible for ABA degradation.[12][13] This inhibition leads to an increase in

endogenous ABA levels, which can enhance the plant's tolerance to abiotic stresses such as drought.[\[8\]](#)[\[12\]](#)





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